

Azido(dimethyl)phenylsilane safety data sheet (SDS) information

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Compound of Interest

Compound Name: Azido(dimethyl)phenylsilane

Cat. No.: B15489837

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Technical Guide to the Safety of Azido(dimethyl)phenylsilane

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Azido(dimethyl)phenylsilane** (CAS No. 4774-74-7) is not readily available in the public domain. This guide has been compiled from limited sources specific to the compound and supplemented with general safety information for organoazides and silanes. Researchers, scientists, and drug development professionals should handle this compound with extreme caution and perform a thorough risk assessment before use. The information provided herein is for guidance only and should not be considered a substitute for a formal, substance-specific SDS.

Chemical Identification and Physical Properties

Azido(dimethyl)phenylsilane is an organosilicon compound containing an azide functional group. While detailed, verified physical and chemical property data are scarce, the following information has been aggregated from available sources.

Property	Value	Source
CAS Number	4774-74-7	[1]
Molecular Formula	C8H11N3Si	[1]
Molecular Weight	177.28 g/mol	[1]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Flash Point	Not available	
Solubility	Not available	

Hazard Identification and Classification

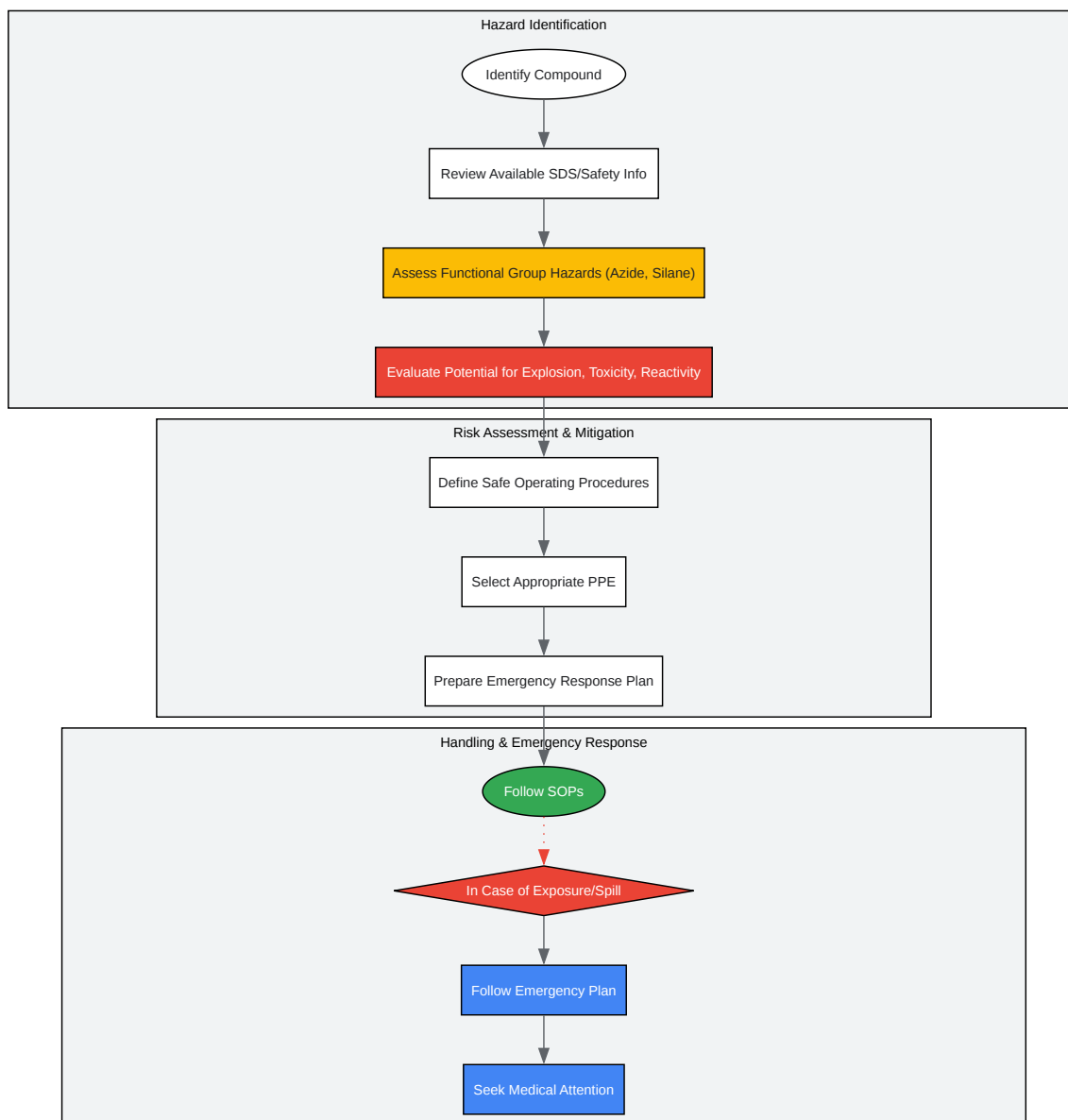
Due to the absence of a specific GHS classification for **Azido(dimethyl)phenylsilane**, the potential hazards are inferred from the functional groups present (azide and organosilane) and data on related compounds.

Potential Major Hazards:

- **Explosive Potential:** Organic azides are known to be energetic materials that can be sensitive to shock, friction, heat, and light, potentially leading to violent decomposition.[2] The carbon-to-nitrogen ratio should be considered when assessing stability.[2]
- **Toxicity:** Azides as a class of compounds possess toxic properties.[2] Lower molecular weight, volatile azidosilanes can hydrolyze on contact with moisture to release poisonous hydrazoic acid.[3] Inhalation of hydrazoic acid can cause a burning sensation in the mucous membranes, increased respiration and heart rate, and a flushed feeling.[3]
- **Reactivity:** Azidosilanes can react rapidly with protic solvents.[3] They should not be mixed with acids, as this can form the highly toxic and explosive hydrazoic acid.[2] Contact with metals should also be avoided to prevent the formation of highly unstable metal azides.[2] Halogenated solvents should not be used as reaction media with azides.[2]

- Moisture Sensitivity: Silanes are often sensitive to moisture.[4][5] Contact with water can lead to hydrolysis and the release of flammable or toxic gases.[6]

A general hazard identification and response workflow is outlined in the diagram below.



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Caption: General workflow for hazard identification and response.

Experimental Protocols and Safe Handling

Given the potential hazards, stringent safety protocols must be followed when handling **Azido(dimethyl)phenylsilane**.

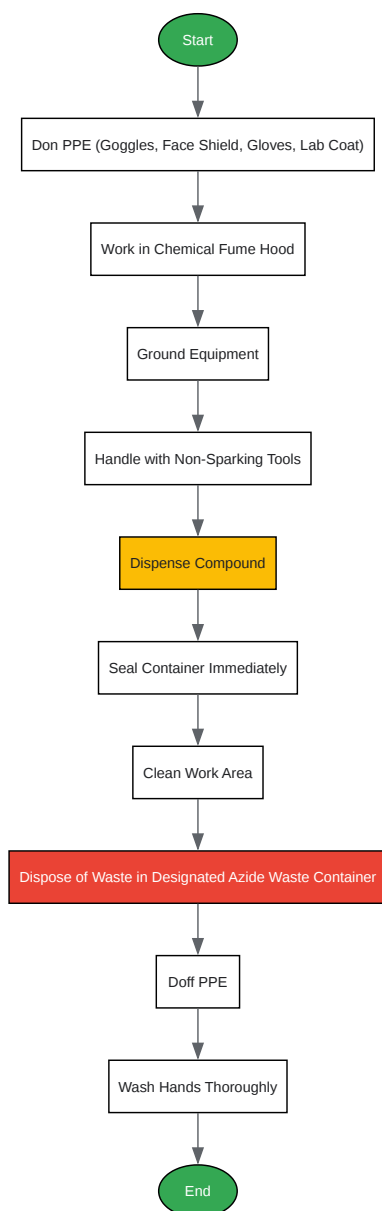
Personal Protective Equipment (PPE):

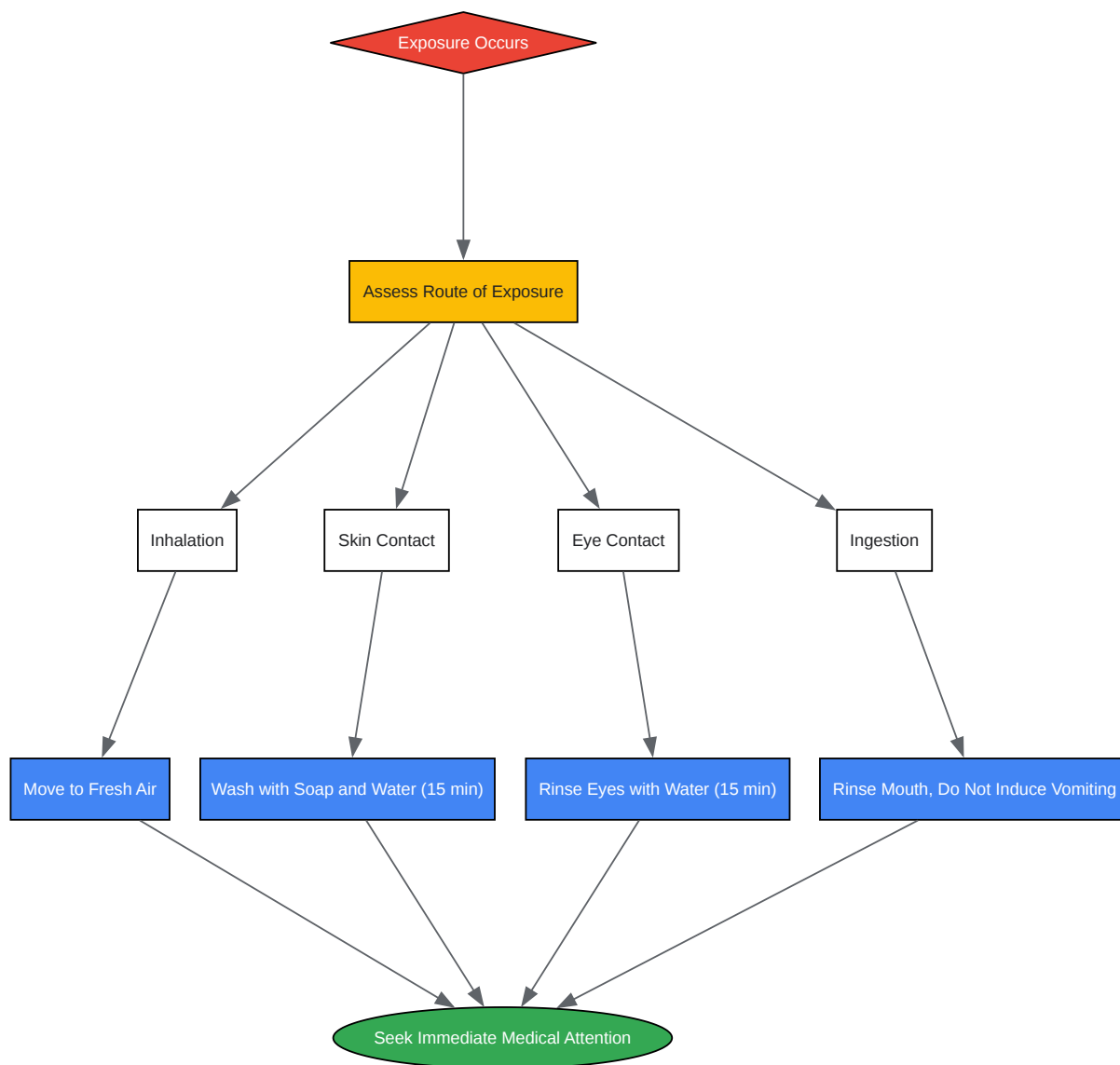
- Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.[\[7\]](#)[\[8\]](#)
- Skin Protection: A flame-retardant lab coat and appropriate chemical-resistant gloves (inspect before use) are required.[\[7\]](#)[\[8\]](#)
- Respiratory Protection: All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[9\]](#) If there is a risk of exposure, a NIOSH/MSHA approved respirator should be used.[\[8\]](#)

Handling:

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood.[\[9\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[8\]](#)[\[9\]](#)
- Ground all equipment to prevent static discharge.[\[6\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe vapors or mists.[\[9\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[9\]](#)
- Prevent contact with moisture and water.[\[5\]](#)[\[6\]](#)
- Do not use metal spatulas or utensils to handle the material.[\[2\]](#)
- Azide-containing waste should be collected separately and never mixed with acidic waste.[\[2\]](#)

The following diagram illustrates a recommended workflow for the safe handling of **Azido(dimethyl)phenylsilane**.





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